

An In-depth Technical Guide to 4-Diethylaminobenzaldehyde: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Diethylaminobenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Diethylaminobenzaldehyde, also known as p-(Diethylamino)benzaldehyde or DEAB, is an aromatic organic compound with the chemical formula $C_{11}H_{15}NO$.^[1] It is a derivative of benzaldehyde with a diethylamino group substituted at the para position. This compound is of significant interest to the scientific community, particularly in the fields of organic synthesis, dye manufacturing, and importantly, in biomedical research as a potent inhibitor of aldehyde dehydrogenase (ALDH) enzymes.^{[2][3][4]} This guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis, and a look into its applications, with a focus on its role in drug development.

Physical and Chemical Properties

4-Diethylaminobenzaldehyde is typically a yellow to orange or dark brown to green crystalline solid with a mild aromatic odor.^{[2][5][6]} It is air-sensitive and should be stored in a cool, dry, and well-ventilated place.^{[7][8]}

Quantitative Data Summary

Property	Value	References
Molecular Formula	C ₁₁ H ₁₅ NO	[1][2]
Molecular Weight	177.24 g/mol	[1][2]
Melting Point	37-41 °C	[6]
Boiling Point	174 °C at 7 mmHg	[2][6]
Density	1.03 g/cm ³	[2]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.	[2]
Flash Point	113 °C (closed cup)	[7]
Vapor Pressure	0.000176 mmHg at 25°C	[6]
Refractive Index	1.571	[6]
Purity (typical)	≥99% (GC assay)	[2][8]

Spectral Data

- ¹H NMR (500 MHz, CDCl₃, ppm): δ 9.71 (s, 1H), 7.72 (q, 2H), 6.69 (d, J = 8.8 Hz, 2H), 3.46 (q, 4H), 1.24 (t, 6H).[5][9]
- ¹³C NMR (500 MHz, CDCl₃, ppm): δ 148.56-146.96 (m, py), 134.57 (s, py), 128.86 (s, benzene), 120.51-119.95 (d, benzene), 111.56 (s, CH=CH), 44.47 (s, CH₂), 12.62 (d, J = 8.7 Hz, 2H).[5]
- IR (KBr, cm⁻¹): 3026 (w), 2974 (m), 1581 (s), 1520 (vs), 1408 (m), 1355 (m), 1329 (w), 1272 (m), 1185 (m), 1158 (m), 1074 (w), 972 (w), 818 (m), 795 (m), 518 (w).[5]

Experimental Protocols

Synthesis of 4-Diethylaminobenzaldehyde

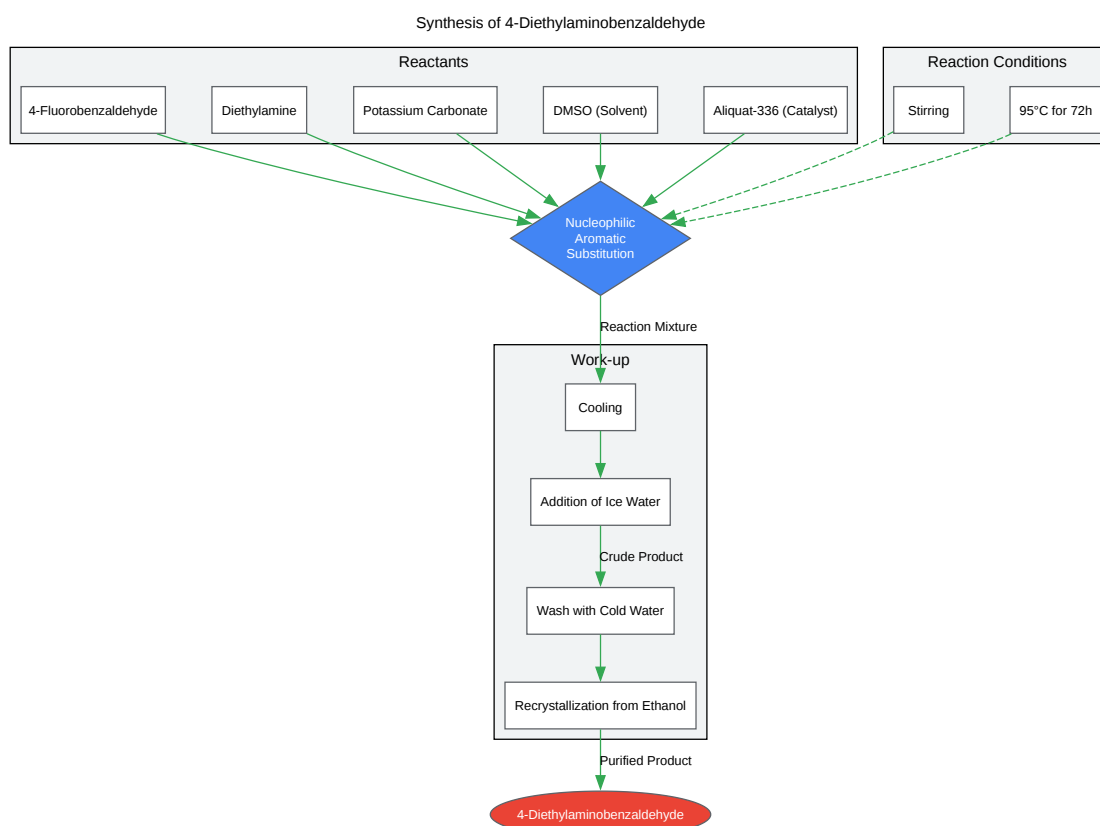
A common method for the synthesis of **4-Diethylaminobenzaldehyde** involves the reaction of 4-fluorobenzaldehyde with diethylamine.[9]

Materials:

- 4-Fluorobenzaldehyde
- Diethylamine
- Potassium carbonate (K_2CO_3)
- Dimethylsulfoxide (DMSO)
- Aliquat-336
- Ethanol
- Ice water
- 100 mL single-necked flask
- Stirrer
- Condenser

Procedure:

- To a 100 mL single-necked flask equipped with a stirrer and condenser, add 4-fluorobenzaldehyde (2.5 g, 20 mmol), diethylamine (5.12 g, 70 mmol), potassium carbonate (4.15 g), dimethylsulfoxide (25.0 mL), and Aliquat-336 (0.05 mL).^[9]
- Stir the reaction mixture at 95°C for 72 hours.^[9]
- Cool the mixture to room temperature.
- Add ice water to the mixture, which will cause a yellow precipitate to form.
- Wash the crude product 2-3 times with cold water.
- Recrystallize the crude product from ethanol to obtain N,N-diethyl-4-aminobenzaldehyde as a yellow solid.^[9] The expected yield is approximately 92%.^{[5][9]}



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Synthesis Workflow

Applications in Research and Drug Development

4-Diethylaminobenzaldehyde is a versatile compound with several applications in both industrial and research settings.

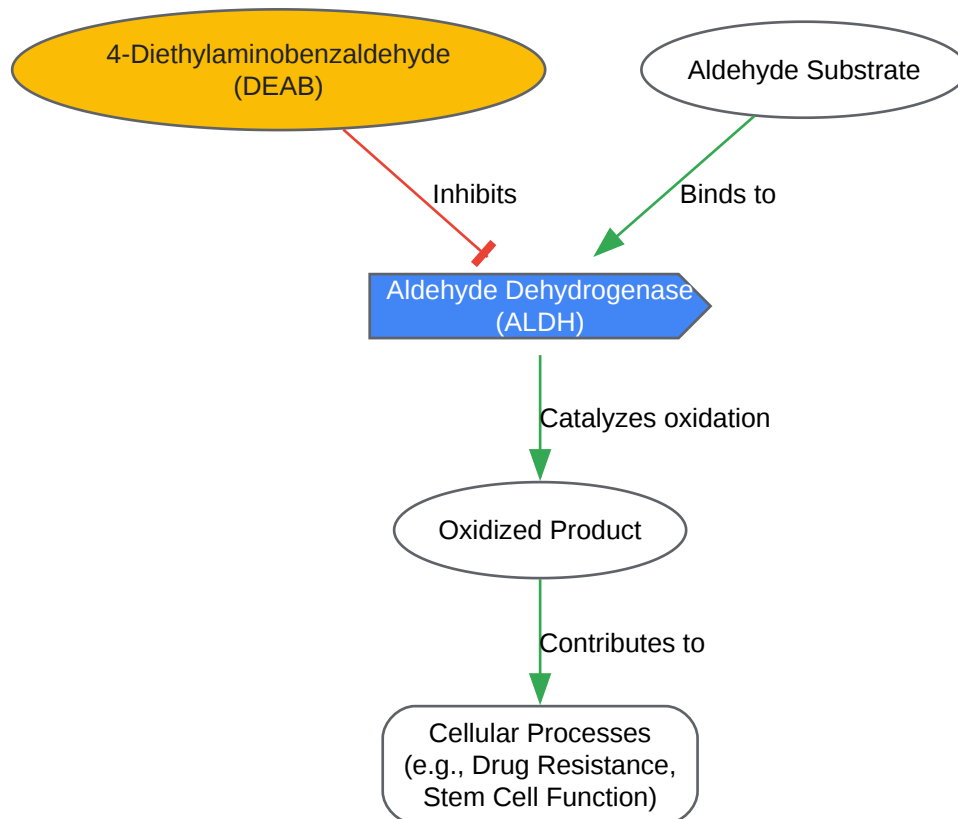
Dye and Pigment Intermediate

It serves as a crucial intermediate in the synthesis of cationic dyes and pigments.^{[2][10]} Its chemical structure allows it to be a strong chromophore, making it suitable for producing vivid and stable colorants for textiles and printing.^[10]

Aldehyde Dehydrogenase (ALDH) Inhibitor

A significant application of **4-diethylaminobenzaldehyde** in the biomedical field is its role as a potent and reversible inhibitor of aldehyde dehydrogenases (ALDHs), particularly ALDH1, with a K_i of 4 nM.^{[3][4]} ALDHs are a group of enzymes overexpressed in various types of tumors, including prostate cancer, and are considered a potential therapeutic target.^{[11][12][13]} By inhibiting ALDH, **4-diethylaminobenzaldehyde** can potentially sensitize cancer cells to chemotherapy. For instance, it has been shown to significantly attenuate the clonogenic capacity of temozolomide-resistant cells when used in combination with the drug.^[3] This inhibitory action makes it a valuable tool for studying the role of ALDH in cancer stem cells and drug resistance.^[11] The compound has also been noted to have a potent anti-androgenic effect.^{[2][3][4]}

Mechanism of ALDH Inhibition by 4-Diethylaminobenzaldehyde

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ALDH Inhibition by DEAB

Ehrlich's Reagent

While the classic Ehrlich's reagent uses p-dimethylaminobenzaldehyde (DMAB), the underlying principle of reacting with specific biological molecules is relevant. Ehrlich's reagent is used to presumptively identify indoles and urobilinogen.[14][15] The reaction involves the binding of the aldehyde to the C2 position of two indole moieties, forming a resonance-stabilized carbenium ion, which results in a color change.[14] This is utilized in medical testing and to identify psychoactive compounds like LSD.[14]

Safety and Handling

4-Diethylaminobenzaldehyde is considered a hazardous substance.[16] It is harmful if swallowed or in contact with skin and can cause skin, eye, and respiratory irritation.[16][17] It is crucial to handle this chemical with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, in a well-ventilated area or a fume hood.[17][18] Avoid generating dust and ensure proper storage away from oxidizing agents and strong bases.[16] [18] In case of spills, they should be cleaned up immediately using dry procedures to avoid dust formation.[16]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Diethylaminobenzaldehyde: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091989#physical-and-chemical-properties-of-4-diethylaminobenzaldehyde]

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